

Essential Safety and Handling Guidelines for SR2211

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Compound of Interest

Compound Name: SR2211

Cat. No.: B610972

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to the Safe Handling, Storage, and Disposal of **SR2211**.

This document provides crucial safety and logistical information for the handling of **SR2211**, a potent and selective synthetic ROR γ modulator. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Immediate Safety and Handling Protocols

While a specific Safety Data Sheet (SDS) for **SR2211** is not publicly available, the compound is designated for "Standard Handling" by suppliers, indicating that it should be treated with the caution appropriate for a novel chemical substance with incompletely characterized toxicological properties.^[1] Adherence to standard laboratory safety protocols is essential.

Personal Protective Equipment (PPE)

When handling **SR2211**, the following personal protective equipment should be worn to minimize exposure:

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile Gloves	Disposable, to be changed immediately if contaminated.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and clothing.
Respiratory Protection	Fume Hood	All handling of solid SR2211 and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Emergency Procedures

In the event of accidental exposure, follow these first aid measures immediately:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

Operational and Disposal Plans

Proper operational procedures and waste disposal are critical for laboratory safety and environmental protection.

Storage and Stability

SR2211 is a solid powder and should be stored under the following conditions to ensure its stability:

Parameter	Condition
Storage Temperature	2-8°C
Long-term Storage	Store desiccated at -20°C.
Light Sensitivity	Protect from light. [1]
Shipping	Typically shipped at ambient temperature.

Solution Preparation and Handling

SR2211 is soluble in various organic solvents. Prepare solutions in a chemical fume hood.

Solvent	Solubility
DMSO	~50 mg/mL
Ethanol	~10 mg/mL
DMF	~20 mg/mL

Stock solutions should be aliquoted and stored at -20°C or -80°C to minimize freeze-thaw cycles.

Disposal Plan

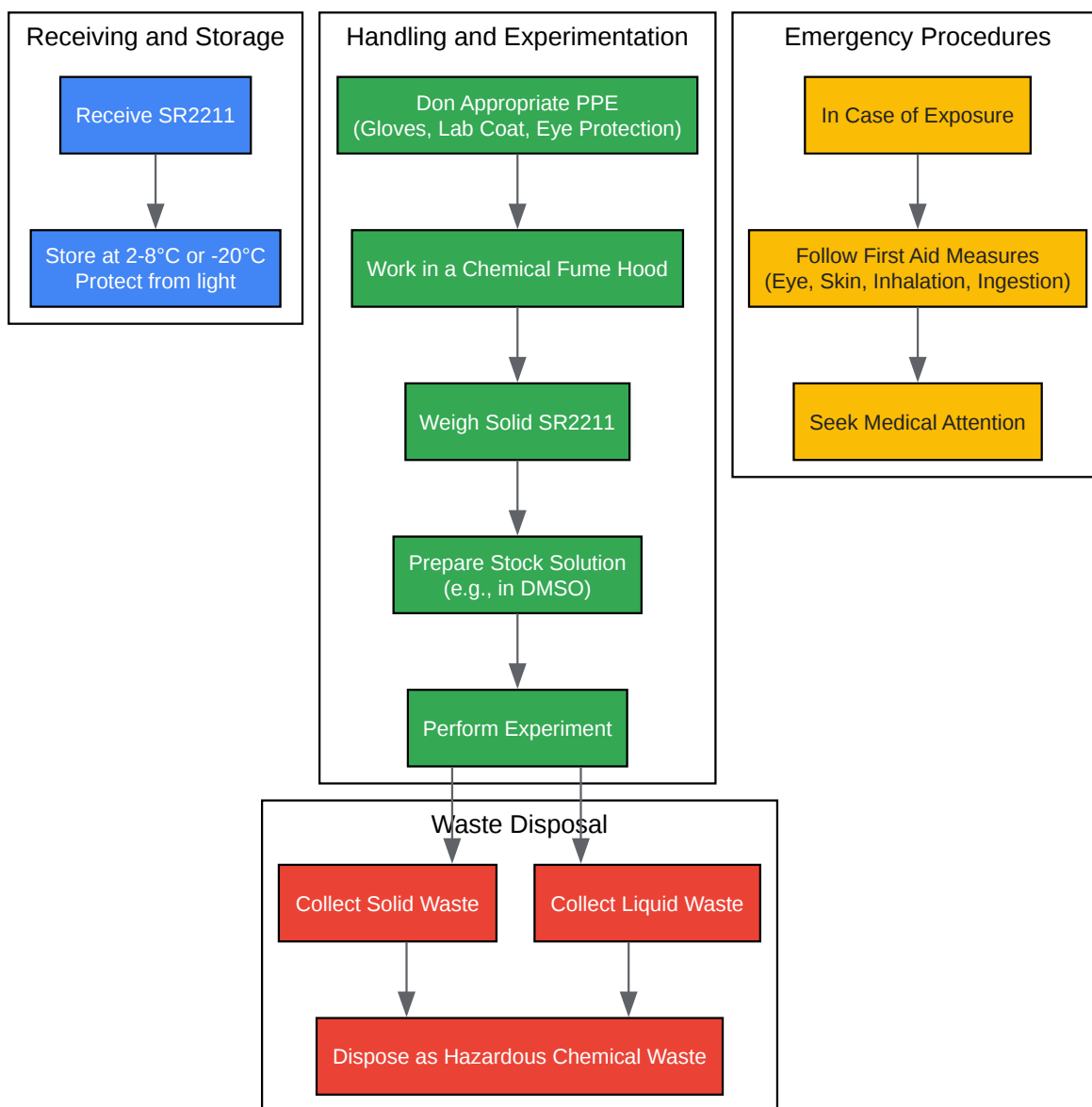
Dispose of **SR2211** and any contaminated materials in accordance with institutional and local regulations for chemical waste.

- Solid Waste: Collect solid **SR2211** waste and any lab materials with visible contamination (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect waste solutions containing **SR2211** in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Contaminated PPE: Dispose of used gloves and other contaminated disposable PPE in the designated hazardous waste stream.

Experimental Workflow and Logical Relationships

The following diagram illustrates a typical workflow for handling **SR2211** in a research laboratory setting, from receiving to disposal.

SR2211 Handling and Safety Workflow



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Caption: A flowchart outlining the key steps and safety precautions for the handling of **SR2211** in a laboratory environment.

By adhering to these guidelines, researchers can safely handle **SR2211** while maintaining the integrity of their experiments and ensuring a safe laboratory environment for all personnel.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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